

3-Hydrazinyl-2-nitropyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Hydrazinyl-2-nitropyridine

Cat. No.: B1313832

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An In-depth Technical Guide to 3-Hydrazinyl-2-nitropyridine

This technical guide provides a comprehensive overview of the chemical structure, IUPAC nomenclature, and physico-chemical properties of **3-Hydrazinyl-2-nitropyridine**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and IUPAC Name

IUPAC Name: (2-nitro-3-pyridinyl)hydrazine^[1]

Molecular Formula: C₅H₆N₄O₂^[1]

CAS Number: 57115-43-2^[2]

Chemical Structure:

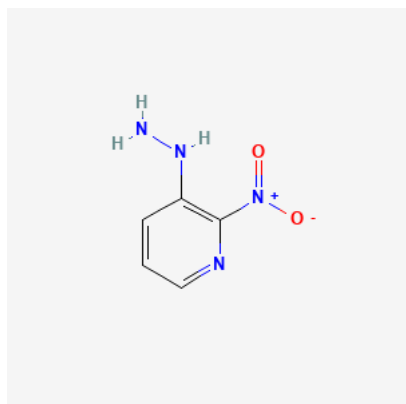


Image source: PubChem CID 12249290

Physico-Chemical Properties

The following table summarizes the key quantitative data for **3-Hydrazinyl-2-nitropyridine**.

Property	Value	Source
Molecular Weight	154.13 g/mol	[2]
Monoisotopic Mass	154.04907 Da	[1]
XlogP (predicted)	0.8	[1]
SMILES	<chem>C1=CC(=C(N=C1)--INVALID-LINK--[O-])NN</chem>	[1]
InChI	InChI=1S/C5H6N4O2/c6-8-4-2-1-3-7-5(4)9(10)11/h1-3,8H,6H2	[1]
InChIKey	YNLZQSXUZWRKPF-UHFFFAOYSA-N	[1]

Predicted Collision Cross Section:[1]

Adduct	m/z	Predicted CCS (Å ²)
[M+H] ⁺	155.05635	124.1
[M+Na] ⁺	177.03829	131.2
[M-H] ⁻	153.04179	126.5
[M+NH ₄] ⁺	172.08289	142.1
[M+K] ⁺	193.01223	125.8
[M+H-H ₂ O] ⁺	137.04633	121.9
[M+HCOO] ⁻	199.04727	151.3
[M+CH ₃ COO] ⁻	213.06292	173.0
[M+Na-2H] ⁻	175.02374	134.7
[M] ⁺	154.04852	119.8
[M] ⁻	154.04962	119.8

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Hydrazinyl-2-nitropyridine** was not found in the reviewed literature, a common synthetic route for analogous hydrazinylpyridines involves the nucleophilic substitution of a halogenated pyridine precursor with hydrazine hydrate. For instance, the synthesis of the isomeric 2-hydrazinyl-3-nitropyridine is achieved by reacting 2-chloro-3-nitropyridine with hydrazine hydrate in acetonitrile.^[3] A similar approach is employed for the synthesis of 3-chloro-2-hydrazinopyridine, where 2,3-dichloropyridine is reacted with hydrazine hydrate.^{[4][5]}

Based on these established methods, a proposed experimental protocol for the synthesis of **3-Hydrazinyl-2-nitropyridine** is outlined below.

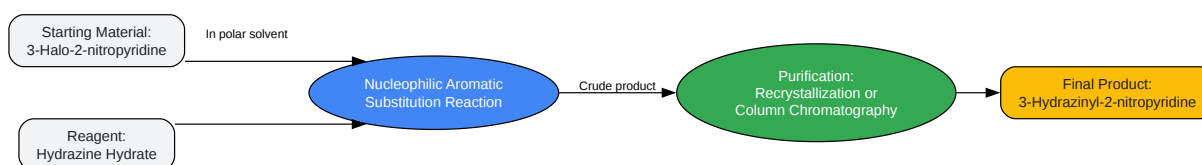
Proposed Synthesis of **3-Hydrazinyl-2-nitropyridine**:

A solution of 3-halo-2-nitropyridine (e.g., 3-chloro-2-nitropyridine or 3-bromo-2-nitropyridine) in a suitable polar solvent, such as acetonitrile or ethanol, is treated with an excess of hydrazine

hydrate. The reaction mixture is typically stirred at a controlled temperature, ranging from room temperature to reflux, until the starting material is consumed, as monitored by an appropriate technique like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). Upon completion, the reaction mixture is concentrated under reduced pressure. The resulting crude product can then be purified by recrystallization or column chromatography to yield **3-Hydrazinyl-2-nitropyridine**.

Logical Workflow for Proposed Synthesis

The following diagram illustrates the logical workflow for the proposed synthesis of **3-Hydrazinyl-2-nitropyridine**.



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Caption: Proposed synthesis workflow for **3-Hydrazinyl-2-nitropyridine**.

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References

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